

Stability and Storage of 1,3-Butanedithiol: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Butanedithiol

CAS No.: 24330-52-7

Cat. No.: B1597265

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **1,3-butanedithiol**. Understanding the chemical properties and factors that influence the degradation of this dithiol is crucial for ensuring its integrity in research and development applications. The information presented herein is based on the general characteristics of thiols and organosulfur compounds, as specific quantitative stability data for **1,3-butanedithiol** is limited in publicly available literature.

Core Chemical Properties and Stability Considerations

1,3-Butanedithiol (CAS No. 24330-52-7) is an organosulfur compound featuring two thiol (-SH) functional groups.^{[1][2][3][4]} These thiol groups are the primary determinants of its chemical reactivity and stability profile. The presence of two such groups increases the molecule's susceptibility to oxidation compared to monothiols.

Thiols are known to be sensitive to various environmental factors, which can lead to their degradation over time. The primary degradation pathway for thiols is oxidation.^{[5][6]} Initially, thiols can be oxidized to form disulfides. This process is often reversible. However, further oxidation can lead to the formation of sulfinic and sulfonic acids, which is generally irreversible.^[7] The rate of oxidation can be influenced by factors such as the presence of oxygen, temperature, light, and pH.^{[6][8]}

Recommended Storage Conditions

Proper storage is essential to maintain the quality and extend the shelf life of **1,3-butanedithiol**. The following table summarizes the recommended storage conditions based on best practices for handling volatile and oxidation-prone thiols.

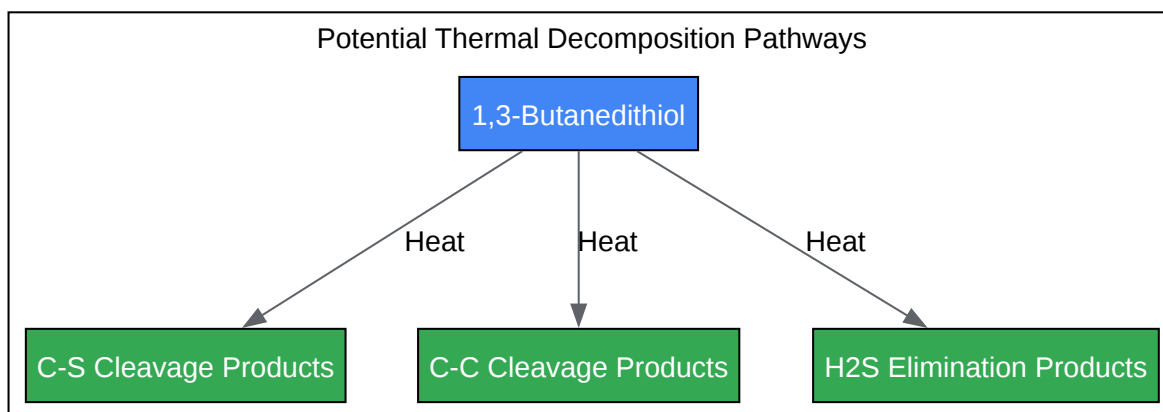
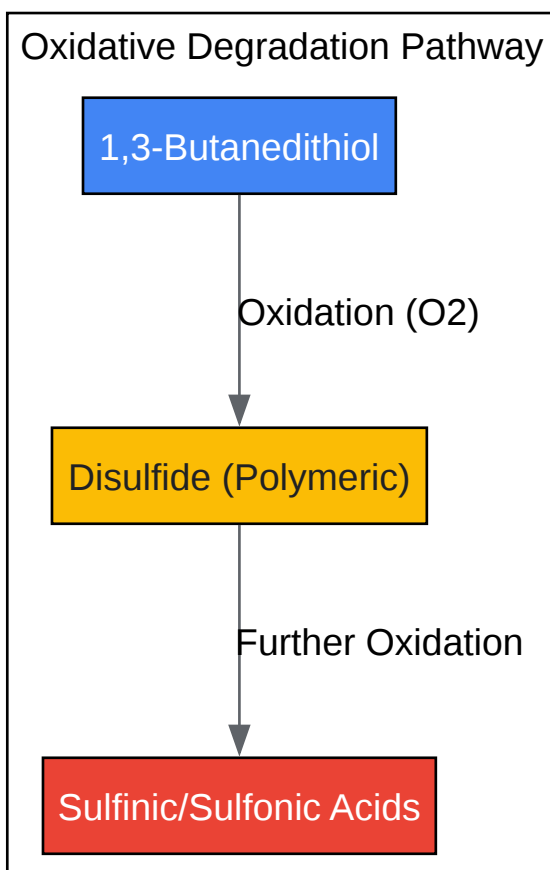
Parameter	Recommendation	Rationale
Temperature	Cool (refrigerated)	To minimize the rate of potential decomposition reactions. ^[5]
Atmosphere	Inert (e.g., Nitrogen or Argon)	To prevent oxidation by atmospheric oxygen. ^{[5][6]}
Light	Amber vial or stored in the dark	To protect against light-induced degradation. ^[5]
Container	Tightly sealed, appropriate material	To prevent exposure to air and moisture. ^{[5][9]}

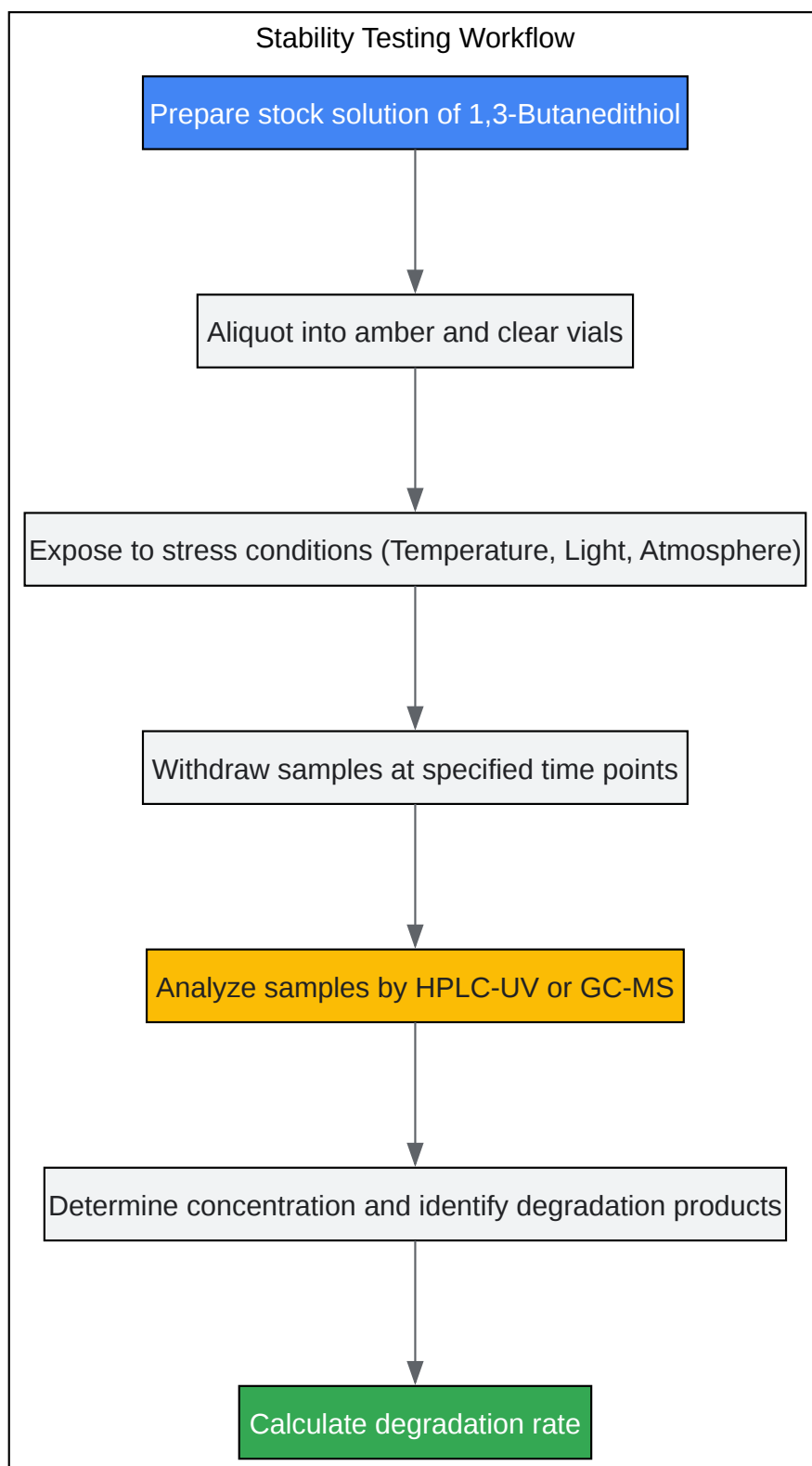
Potential Decomposition Pathways

The decomposition of **1,3-butanedithiol** can be expected to proceed through two primary mechanisms: oxidation and thermal degradation.

Oxidative Degradation

Exposure to air can lead to the oxidation of the thiol groups. The initial step is the formation of a disulfide, which in the case of a dithiol like **1,3-butanedithiol**, can lead to polymeric materials. Further oxidation can result in the formation of more highly oxidized sulfur species.





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